

selecting appropriate solvents for Umbelliferone 7-O-Rutinoside

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Compound of Interest

Compound Name: Umbelliferone 7-O-Rutinoside

Cat. No.: B12432201

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Technical Support Center: Umbelliferone 7-O-Rutinoside

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **Umbelliferone 7-O-Rutinoside** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Umbelliferone 7-O-Rutinoside**?

Umbelliferone 7-O-Rutinoside is a natural coumarin glycoside. It consists of the aglycone umbelliferone (7-hydroxycoumarin) linked to a rutinose sugar moiety. It can be isolated from various plants, including the stems of *Clausena emarginata*.

Q2: What are the known biological activities of **Umbelliferone 7-O-Rutinoside**?

While specific studies on **Umbelliferone 7-O-Rutinoside** are limited, the biological activities are expected to be closely related to its aglycone, umbelliferone. Umbelliferone is known to possess a wide range of pharmacological properties, including anti-inflammatory, antioxidant, and neuroprotective effects.^{[1][2]} The glycosylation may influence its bioavailability and solubility.

Q3: Which solvents are recommended for dissolving **Umbelliferone 7-O-Rutinoside**?

Dimethyl sulfoxide (DMSO) is a reliable solvent for **Umbelliferone 7-O-Rutinoside**.^[3]^[4] Other potential solvents include pyridine, methanol, and ethanol.^[4] Due to the rutinoside moiety, its solubility in aqueous solutions is likely higher than its aglycone, umbelliferone.

Q4: How should I prepare a stock solution of **Umbelliferone 7-O-Rutinoside**?

For a stock solution, dissolving **Umbelliferone 7-O-Rutinoside** in fresh, anhydrous DMSO is recommended.^[3] A concentration of 2.5 mg/mL (5.31 mM) in DMSO has been reported, though this may require sonication to fully dissolve.^[3] For biological experiments, it is crucial to keep the final DMSO concentration in the culture medium low (typically below 0.5%) to avoid solvent-induced toxicity.

Q5: How should I store **Umbelliferone 7-O-Rutinoside** and its stock solutions?

The solid powder should be stored at -20°C for long-term stability (up to 3 years).^[3] Stock solutions in DMSO should be aliquoted and stored at -80°C for up to 6 months, or at -20°C for up to 1 month.^[3] Avoid repeated freeze-thaw cycles.^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve in DMSO.	- The concentration is too high.- The DMSO is not fresh or is hydrated.- Insufficient agitation.	- Do not exceed a concentration of 2.5 mg/mL. [3]- Use fresh, anhydrous DMSO as it is hygroscopic.[3]- Use an ultrasonic bath to aid dissolution.[3]- Gentle warming may also help, but monitor for any degradation.
Precipitation occurs when adding stock solution to aqueous media.	- The final concentration of the compound in the aqueous medium is above its solubility limit.- The percentage of the organic solvent (e.g., DMSO) is too low to maintain solubility.	- Perform a serial dilution of the stock solution in the aqueous medium.- Ensure the final concentration of the organic solvent is sufficient to keep the compound in solution, while remaining non-toxic to the cells (typically <0.5% for DMSO).
Inconsistent experimental results.	- Degradation of the compound in the stock solution.- Instability of the compound in the experimental buffer or medium.	- Prepare fresh stock solutions regularly and avoid repeated freeze-thaw cycles.[3]- Be aware that coumarins can be unstable at high pH. Ensure the pH of your experimental setup is within a stable range for the compound.
Observed cellular toxicity not related to the compound's activity.	- The concentration of the organic solvent (e.g., DMSO) is too high.	- Always include a vehicle control (medium with the same concentration of solvent used to dissolve the compound) in your experiments to assess solvent toxicity. - Keep the final solvent concentration as low as possible.

Data Presentation

Solubility Data

Compound	Solvent	Solubility	Molar Concentration	Notes
Umbelliferone 7-O-Rutinoside	DMSO	2.5 mg/mL[3]	5.31 mM[3]	Requires sonication; use of fresh, anhydrous DMSO is recommended. [3]
Umbelliferone 7-O-Rutinoside	Pyridine, Methanol, Ethanol	Soluble (qualitative)[4]	-	Specific quantitative data is not readily available.
Umbelliferone (Aglycone)	DMSO	~10 mg/mL	~61.6 mM	-
Umbelliferone (Aglycone)	Ethanol	~5 mg/mL[5]	~30.8 mM	Described as highly soluble.
Umbelliferone (Aglycone)	Hot Water	Slightly soluble[6]	-	-

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **Umbelliferone 7-O-Rutinoside** in DMSO

Materials:

- **Umbelliferone 7-O-Rutinoside** (Molecular Weight: 470.42 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weigh out a precise amount of **Umbelliferone 7-O-Rutinoside**. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.7042 mg.
- Add the weighed compound to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the tube for 1-2 minutes to mix.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 10-15 minutes, or until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months).^[3]

Protocol 2: General Protocol for In Vitro Cell-Based Assays

Procedure:

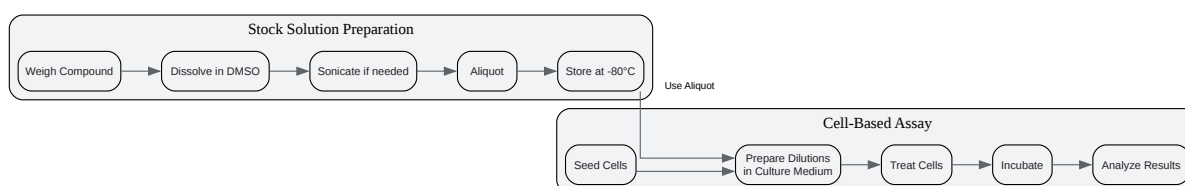
- Culture your cells of interest to the desired confluency in the appropriate cell culture plates (e.g., 96-well plates for viability assays).
- Thaw an aliquot of the **Umbelliferone 7-O-Rutinoside** stock solution at room temperature.
- Prepare serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your experiment. Ensure the final DMSO concentration is consistent across all treatments and does not exceed a non-toxic level (typically <0.5%).
- Include the following controls in your experiment:

- Untreated control: Cells in culture medium only.
- Vehicle control: Cells in culture medium containing the same final concentration of DMSO as the experimental wells.
- Remove the existing medium from the cells and replace it with the medium containing the different concentrations of **Umbelliferone 7-O-Rutinoside** or the control media.
- Incubate the cells for the desired experimental duration.
- Proceed with your specific cell-based assay (e.g., MTT assay for cell viability, ELISA for cytokine measurement, Western blot for protein expression).

Visualizations

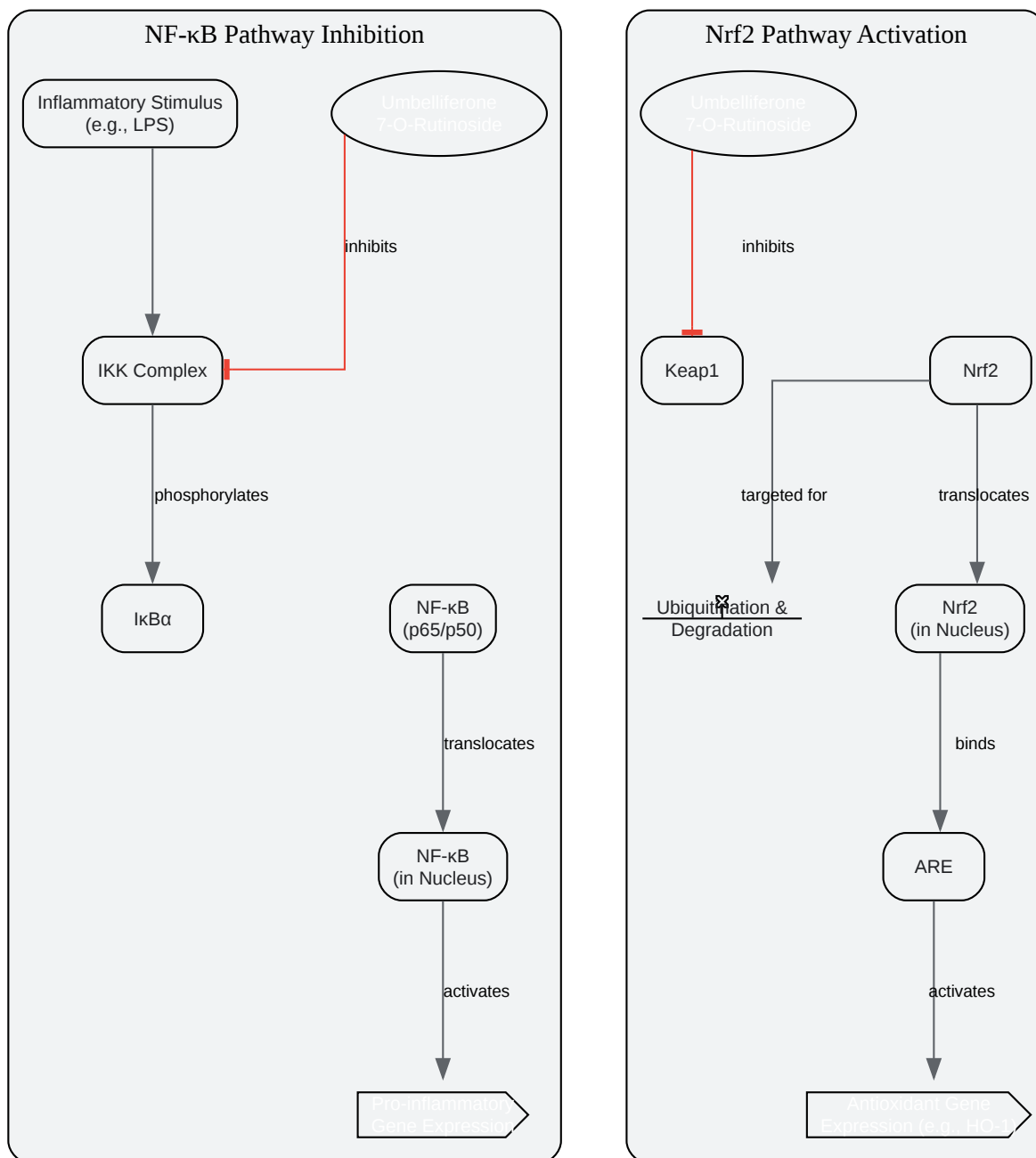
Signaling Pathways

Based on the known activities of the aglycone umbelliferone and other coumarins, **Umbelliferone 7-O-Rutinoside** is likely to modulate inflammatory and antioxidant pathways. Below are diagrams illustrating the potential mechanisms of action.



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Caption: Experimental workflow for using **Umbelliferone 7-O-Rutinoside**.



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Caption: Potential signaling pathways modulated by **Umbelliferone 7-O-Rutinoside**.

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